

Application Notes and Protocols for YL5084 in JNK Signaling Pathway Research

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Compound of Interest

Compound Name: YL5084

Cat. No.: B10856294

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These application notes provide a comprehensive guide for utilizing **YL5084**, a selective covalent inhibitor of JNK2 and JNK3, in studies of the JNK signaling pathway. Detailed protocols for key in vitro experiments are included to facilitate the investigation of its mechanism of action and cellular effects.

Introduction to YL5084

YL5084 is a potent and selective covalent inhibitor of c-Jun N-terminal kinases (JNKs), specifically targeting JNK2 and JNK3 with significantly higher potency than JNK1.^{[1][2]} It forms a covalent bond with a specific cysteine residue (Cys116) within the ATP-binding site of JNK2, leading to irreversible inhibition.^{[3][4]} This selectivity makes **YL5084** a valuable pharmacological tool to dissect the distinct biological roles of JNK isoforms, as JNK1 and JNK2 are known to have opposing functions in cellular processes such as apoptosis.^{[3][4]}

Mechanism of Action

YL5084 acts as a covalent inhibitor, which provides a prolonged duration of action and high potency.^{[3][4]} The key feature of **YL5084** is its enhanced reactivity towards JNK2 over JNK1, with a reported 20-fold higher inactivation efficiency (kinact/KI).^{[3][4]} While **YL5084** is a powerful tool for studying JNK2/3 signaling, it is important to note that it has exhibited JNK2-independent antiproliferative effects in certain cancer cell lines, such as multiple myeloma,

suggesting potential off-target activities that should be considered in experimental design and data interpretation.[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Data Presentation

Table 1: In Vitro Inhibitory Activity of YL5084

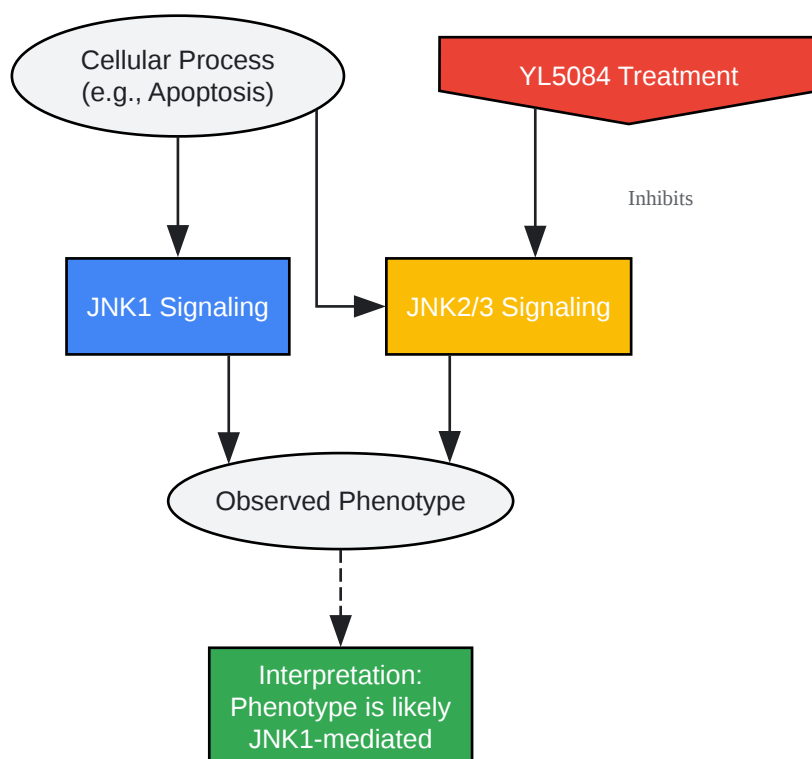
Target	IC50 (nM)	Assay Type	Reference
JNK1	2173	Biochemical	[1]
JNK2	70	Biochemical	[1] [2]
JNK3	84	Biochemical	[1]

Table 2: Cellular Activity of YL5084 in Multiple Myeloma (MM.1S) Cells

Parameter	Value (nM)	Cell Line	Incubation Time	Reference
GR50 (antiproliferative)	200-300	MM.1S	72 hours	[1] [5]

Mandatory Visualizations





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